

Application Notes and Protocols for 2-Butyl-2-adamantanol in Organic Synthesis

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Compound of Interest

Compound Name: 2-Butyl-2-adamantanol

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the synthesis and use of **2-Butyl-2-adamantanol**, a tertiary alcohol derivative of adamantane. The unique structural and physicochemical properties of the adamantane cage make its derivatives, including **2-Butyl-2-adamantanol**, valuable building blocks in medicinal chemistry and materials science. The bulky, lipophilic adamantyl group can enhance the metabolic stability and modulate the pharmacokinetic properties of drug candidates.

Physicochemical Properties of 2-Butyl-2-adamantanol

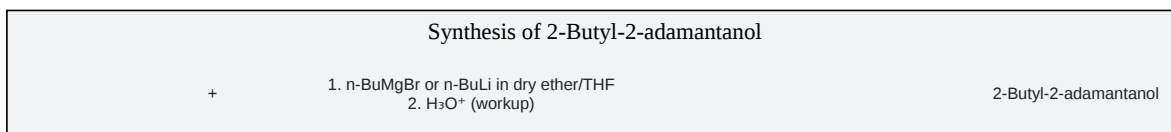
A summary of the key physicochemical properties of **2-Butyl-2-adamantanol** is presented in the table below. This data is essential for its handling, characterization, and application in synthetic procedures.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₄ H ₂₄ O |
| Molecular Weight | 208.34 g/mol |
| CAS Number | 14451-86-6 |
| Appearance | White to almost white powder or crystal |
| Melting Point | 77.0 to 81.0 °C |
| Purity (GC) | >98.0% |

Synthesis of 2-Butyl-2-adamantanol

The most common and efficient method for the synthesis of **2-Butyl-2-adamantanol** is the nucleophilic addition of a butyl organometallic reagent to 2-adamantanone. Both Grignard reagents (butylmagnesium bromide) and organolithium reagents (n-butyllithium) are suitable for this transformation.

Reaction Scheme: Synthesis of 2-Butyl-2-adamantanol



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Synthesis of **2-Butyl-2-adamantanol** from 2-adamantanone.

Experimental Protocol: Grignard Reaction

This protocol describes the synthesis of **2-Butyl-2-adamantanol** from 2-adamantanone using butylmagnesium bromide.

Materials:

- 2-Adamantanone
- Magnesium turnings
- 1-Bromobutane
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Argon or Nitrogen gas for inert atmosphere

Equipment:

- Three-necked round-bottom flask
- Dropping funnel
- Reflux condenser
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Preparation of the Grignard Reagent:
 - In a flame-dried three-necked flask under an inert atmosphere, place magnesium turnings (1.2 eq).
 - Add a small crystal of iodine to activate the magnesium.

- Add a small portion of a solution of 1-bromobutane (1.1 eq) in anhydrous diethyl ether or THF.
- Once the reaction initiates (observed by bubbling and heat generation), add the remaining 1-bromobutane solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, stir the mixture at room temperature for 1 hour to ensure complete formation of the Grignard reagent.
- Reaction with 2-Adamantanone:
 - Cool the Grignard solution in an ice bath.
 - Dissolve 2-adamantanone (1.0 eq) in anhydrous diethyl ether or THF and add it dropwise to the cooled Grignard reagent via a dropping funnel.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up and Isolation:
 - Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of saturated aqueous NH_4Cl solution.
 - Extract the aqueous layer with diethyl ether (3 x 50 mL).
 - Combine the organic layers, wash with brine, and dry over anhydrous Na_2SO_4 .
 - Filter and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification:
 - The crude product can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent (e.g., hexanes) to afford **2-Butyl-2-adamantanol** as a white solid.

Quantitative Data (Representative):

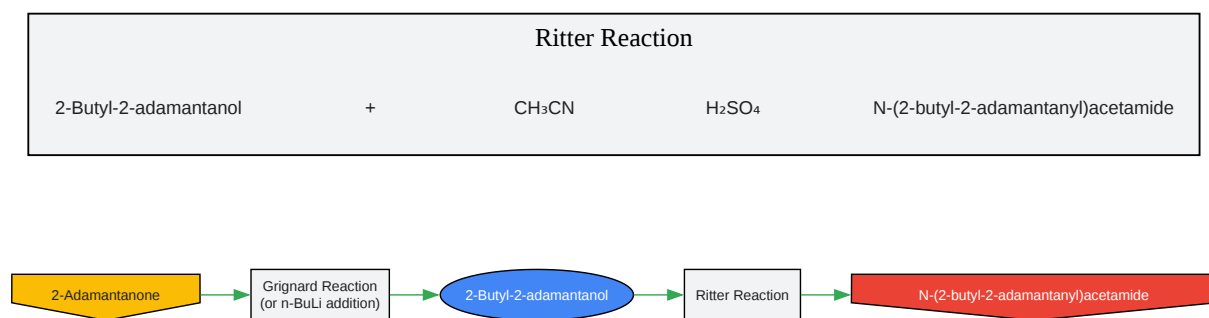
| Reactant/Product | Molar Eq. | Molecular Weight (g/mol) |
|-----------------------|-------------|----------------------------|
| 2-Adamantanone | 1.0 | 150.22 |
| Magnesium | 1.2 | 24.31 |
| 1-Bromobutane | 1.1 | 137.02 |
| 2-Butyl-2-adamantanol | (up to 90%) | 208.34 |

Note: The yield is representative and can vary based on reaction conditions and scale.

Application of 2-Butyl-2-adamantanol in Organic Synthesis: The Ritter Reaction

Tertiary alcohols such as **2-Butyl-2-adamantanol** are excellent substrates for the Ritter reaction, which allows for the formation of N-substituted amides. Under strong acidic conditions, the alcohol generates a stable tertiary carbocation, which is then trapped by a nitrile.

Reaction Scheme: Ritter Reaction of 2-Butyl-2-adamantanol



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